

Synthesis Pathway of Sodium 4-aminobenzenesulfonate Hydrate: A Technical Guide

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Compound of Interest

Compound Name: Sodium 4-Aminobenzenesulfonate Hydrate

Cat. No.: B057364

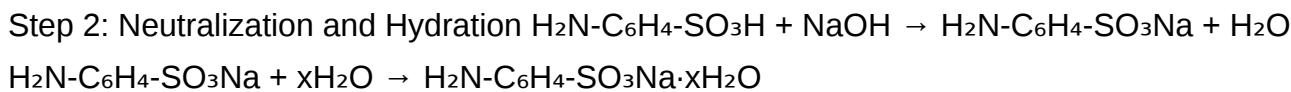
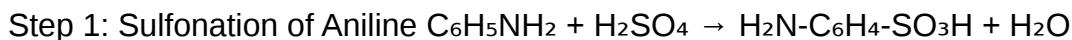
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This in-depth technical guide provides a comprehensive overview of the synthesis pathway for **sodium 4-aminobenzenesulfonate hydrate**, a versatile intermediate in the pharmaceutical and dye industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, quantitative data, and process visualizations.

Overview of the Synthesis Pathway

The synthesis of **sodium 4-aminobenzenesulfonate hydrate** is primarily a two-step process. The first step involves the electrophilic sulfonation of aniline to produce 4-aminobenzenesulfonic acid (sulfanilic acid). The second step is the neutralization of the resulting sulfanilic acid with a sodium base, followed by crystallization to yield the hydrated sodium salt.

The overall reaction can be summarized as follows:



The most common hydrate form is the dihydrate, sodium 4-aminobenzenesulfonate dihydrate.

[\[1\]](#)[\[2\]](#)

Experimental Protocols

Step 1: Synthesis of 4-Aminobenzenesulfonic Acid (Sulfanilic Acid)

This protocol is based on the classical method of aniline sulfonation.

Materials:

- Aniline (freshly distilled)
- Concentrated sulfuric acid (98%)
- Deionized water
- Ice

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Beaker
- Buchner funnel and flask
- Filter paper

Procedure:

- In a round-bottom flask, cautiously add 20 mL of concentrated sulfuric acid to 10 mL of aniline in small portions. The reaction is highly exothermic, so cool the flask in an ice-water bath during the addition to control the temperature.

- Once the addition is complete, attach a reflux condenser to the flask.
- Heat the reaction mixture in an oil bath or with a heating mantle to a temperature of 180-190°C.[3][4][5]
- Maintain this temperature for 4 to 5 hours with continuous stirring. During this period, the initially formed aniline hydrogen sulfate rearranges to 4-aminobenzenesulfonic acid.[6]
- After the reaction is complete, allow the mixture to cool to room temperature.
- Carefully pour the cooled reaction mixture into 200 mL of cold water while stirring. This will cause the crude sulfanilic acid to precipitate as a gray crystalline solid.
- Collect the crude product by suction filtration using a Buchner funnel.
- Wash the collected crystals with ice-cold water to remove any remaining impurities.
- For further purification, the crude sulfanilic acid can be recrystallized from hot water. Dissolve the crude product in a minimal amount of boiling water, and then allow it to cool slowly to form purified crystals.
- Collect the purified crystals by suction filtration and dry them in a desiccator.

Step 2: Synthesis of Sodium 4-aminobenzenesulfonate Dihydrate

This protocol describes the neutralization of sulfanilic acid and the subsequent crystallization of its dihydrate sodium salt.

Materials:

- Purified 4-aminobenzenesulfonic acid
- Sodium carbonate (Na_2CO_3) or Sodium hydroxide (NaOH)
- Deionized water
- Ethanol

Equipment:

- Beaker
- Hotplate with magnetic stirrer
- pH meter or pH paper
- Crystallization dish
- Buchner funnel and flask
- Filter paper

Procedure:

- In a beaker, dissolve the purified 4-aminobenzenesulfonic acid in a sufficient amount of deionized water. Gentle heating may be required to facilitate dissolution.
- Slowly add a 10% aqueous solution of sodium carbonate or sodium hydroxide to the sulfanilic acid solution with continuous stirring until the pH of the solution reaches 7-8.^[7] The sulfanilic acid will dissolve completely as it is converted to its more soluble sodium salt.
- The balanced chemical reaction when using sodium carbonate is: $2 \text{H}_2\text{N-C}_6\text{H}_4\text{-SO}_3\text{H} + \text{Na}_2\text{CO}_3 \rightarrow 2 \text{H}_2\text{N-C}_6\text{H}_4\text{-SO}_3\text{Na} + \text{H}_2\text{O} + \text{CO}_2$
- If the solution has any color impurities, a small amount of activated charcoal can be added, and the solution can be heated to boiling and then filtered hot to remove the charcoal.
- Concentrate the resulting solution by gentle heating to about half of its original volume.
- Allow the solution to cool slowly to room temperature in a crystallization dish. For better crystal formation, the dish can be partially covered and left undisturbed.
- As the solution cools and the solvent evaporates, crystals of sodium 4-aminobenzenesulfonate dihydrate will form.
- Collect the crystals by suction filtration.

- Wash the crystals with a small amount of cold ethanol to remove any remaining soluble impurities.
- Dry the crystals at room temperature or in a desiccator to obtain the final product.

Quantitative Data

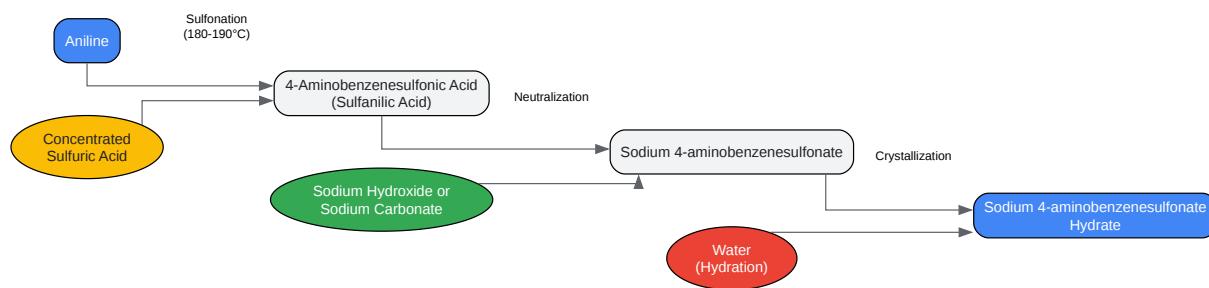
The following table summarizes the quantitative data reported for the synthesis of sulfanilic acid, the precursor to **sodium 4-aminobenzenesulfonate hydrate**. Data for the neutralization and crystallization step to the final product is less commonly reported in the literature.

| Parameter | Value | Reference |
|--|---|-----------|
| Step 1: Sulfanilic Acid Synthesis | | |
| Aniline to Sulfuric Acid Ratio (v/v) | 1:2 | [5] |
| Reaction Temperature | 180-190°C | [3][4][5] |
| Reaction Time | 1-5 hours | [3][5][6] |
| Reported Yield | 4.22% - 98% | [8][9] |
| Purity of Recrystallized Product | >99% | [9] |
| Step 2: Sodium 4-aminobenzenesulfonate Dihydrate | | |
| Molecular Formula | C ₆ H ₆ NNaO ₃ S·2H ₂ O | [2] |
| Molecular Weight | 231.20 g/mol | [2] |
| Water Solubility | 170 g/L | |

Process Visualizations

Synthesis Pathway Diagram

The following diagram illustrates the two-step synthesis pathway from aniline to **sodium 4-aminobenzenesulfonate hydrate**.

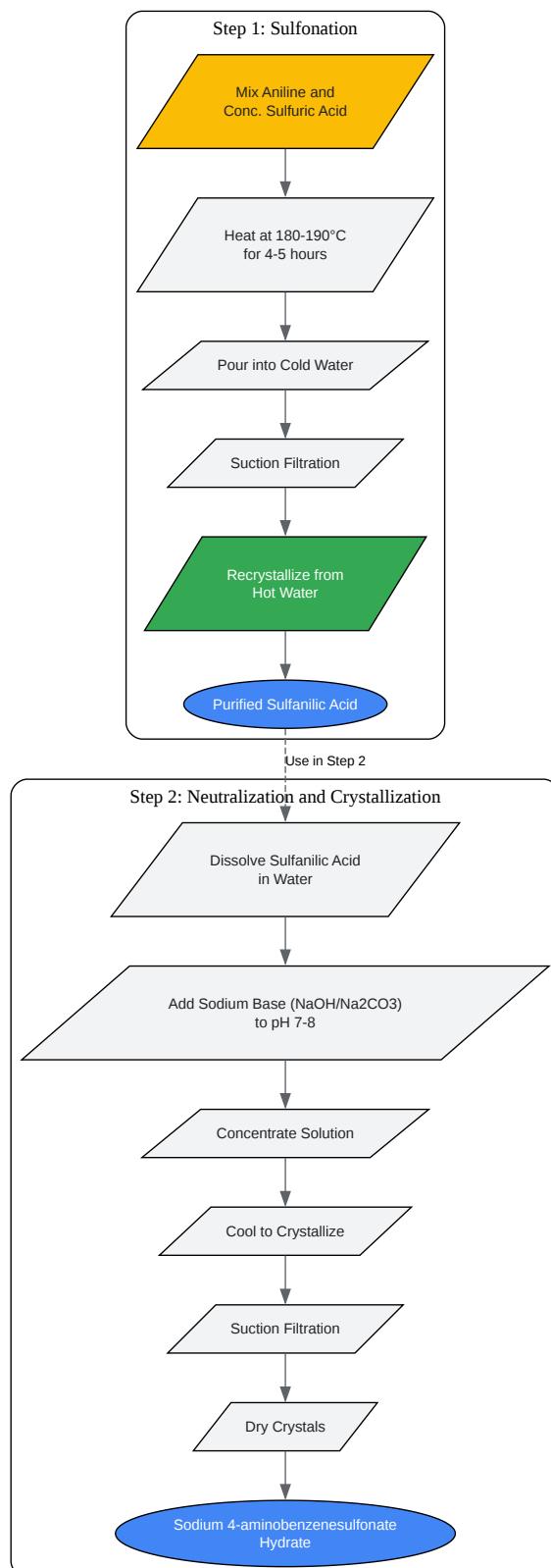


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Caption: Two-step synthesis of **sodium 4-aminobenzenesulfonate hydrate**.

Experimental Workflow Diagram

This diagram outlines the logical flow of the experimental procedure.

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Caption: Experimental workflow for the synthesis of **sodium 4-aminobenzenesulfonate hydrate**.

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